

Essential Personal Protective Equipment (PPE) for Handling NCI-006

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NCI-006

Cat. No.: B11935945

[Get Quote](#)

IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

This guide provides essential information on the personal protective equipment (PPE) required for safely handling **NCI-006**, an investigational lactate dehydrogenase (LDH) inhibitor.^{[1][2][3][4]} As **NCI-006** is a research compound, comprehensive safety data may not be fully available. Therefore, a conservative approach, treating it as a potentially hazardous substance, is imperative. The following guidelines are based on best practices for handling investigational drug compounds and potent chemicals in a laboratory setting.

Core Principles for Handling NCI-006:

- **Risk Assessment:** Before beginning any work with **NCI-006**, a thorough risk assessment should be conducted to identify potential hazards associated with the specific procedures being performed.
- **Engineering Controls:** Whenever possible, engineering controls such as fume hoods or biological safety cabinets should be the primary means of exposure control. PPE should be used in conjunction with these controls.
- **Training:** All personnel handling **NCI-006** must be trained on its potential hazards, the proper use of PPE, and emergency procedures.

Recommended Personal Protective Equipment

The following table summarizes the recommended PPE for various activities involving **NCI-006**.

Activity	Gloves	Eye and Face Protection	Protective Clothing	Respiratory Protection
Receiving and Unpacking	Double-gloving with chemotherapy-tested gloves (ASTM D6978)	Safety glasses with side shields (minimum); face shield if there is a risk of splash	Disposable gown with long sleeves and closed cuffs	N95 respirator recommended, especially if the integrity of the packaging is compromised
Weighing and Aliquoting (Solid)	Double-gloving with chemotherapy-tested gloves (ASTM D6978)	Chemical splash goggles and a face shield	Disposable gown with long sleeves and closed cuffs	N95 or higher-level respirator within a ventilated enclosure (e.g., powder containment hood)
Solution Preparation (e.g., in DMSO)	Double-gloving with chemotherapy-tested gloves (ASTM D6978)	Chemical splash goggles and a face shield	Disposable gown with long sleeves and closed cuffs	Work within a certified chemical fume hood
In Vitro/In Vivo Administration	Double-gloving with chemotherapy-tested gloves (ASTM D6978)	Safety glasses with side shields; chemical splash goggles if splash risk is high	Disposable gown with long sleeves and closed cuffs	N/A if performed in a biological safety cabinet; otherwise, risk assessment is required
Waste Disposal	Double-gloving with chemotherapy-tested gloves (ASTM D6978)	Safety glasses with side shields	Disposable gown with long sleeves and closed cuffs	N/A
Spill Cleanup	Double-gloving with	Chemical splash goggles and a	Disposable gown with long sleeves	N95 or higher-level respirator

chemotherapy-
tested gloves
(ASTM D6978)

face shield

and closed cuffs

Experimental Protocols: Donning and Doffing PPE

Donning (Putting On) PPE:

- **Hand Hygiene:** Wash hands thoroughly with soap and water or use an alcohol-based hand sanitizer.
- **Gown:** Put on a disposable gown, ensuring it covers the entire torso from neck to knees and arms to the end of the wrists. Fasten it at the back.
- **Respiratory Protection (if required):** Don an N95 respirator or higher, ensuring a proper fit-check is performed.
- **Eye and Face Protection:** Put on safety glasses, goggles, or a face shield.
- **Gloves:** Don the first pair of gloves, ensuring the cuffs of the gloves go over the cuffs of the gown. Don the second pair of gloves over the first pair.

Doffing (Taking Off) PPE:

- **Gloves (Outer Pair):** Remove the outer pair of gloves, peeling them off from the cuff towards the fingertips, turning them inside out.
- **Gown:** Unfasten the gown. Peel it away from the neck and shoulders, touching only the inside of the gown. Turn the gown inside out as it is removed.
- **Hand Hygiene:** Perform hand hygiene.
- **Eye and Face Protection:** Remove eye and face protection from the back by lifting the head strap.
- **Respiratory Protection:** Remove the respirator from the back by lifting the straps over the head.

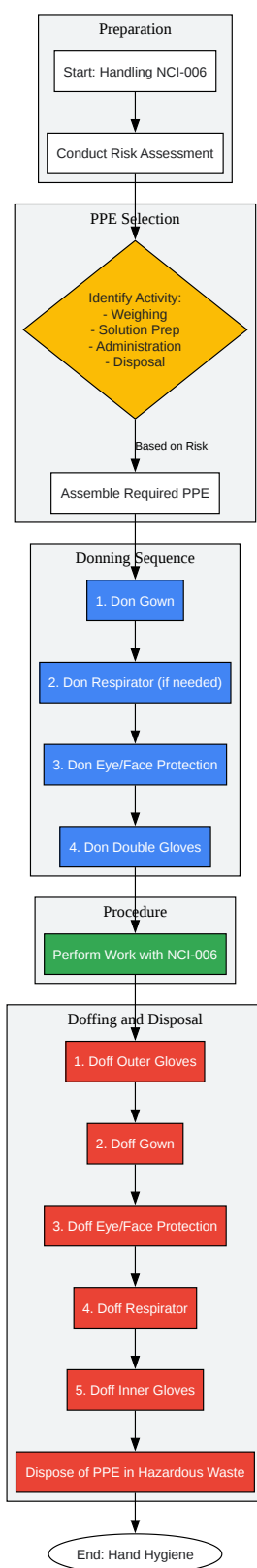
- Gloves (Inner Pair): Remove the inner pair of gloves.
- Hand Hygiene: Perform hand hygiene immediately after removing all PPE.

Disposal Plan

All disposable PPE used when handling **NCI-006** should be considered contaminated waste.

- Gloves, Gowns, and other disposable items: Place in a designated, sealed hazardous waste container.
- Sharps: Any needles or syringes used for administering **NCI-006** should be disposed of in a designated sharps container.
- Unused **NCI-006**: Dispose of as chemical waste in accordance with your institution's and local regulations.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for PPE selection, donning, and doffing when handling **NCI-006**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NCI-006 | LDH Inhibitor | MedChemExpress [medchemexpress.eu]
- 2. NCI-006|CAS 1964516-64-0|DC Chemicals [dcchemicals.com]
- 3. medkoo.com [medkoo.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Essential Personal Protective Equipment (PPE) for Handling NCI-006]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11935945#personal-protective-equipment-for-handling-nci-006]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com